

# YO-PRO-3: A Comprehensive Technical Guide for Cellular Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: YO-PRO-3

Cat. No.: B15552239

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **YO-PRO-3**, a far-red fluorescent nucleic acid stain. It is an essential tool for researchers and scientists involved in cellular analysis, particularly in the fields of apoptosis, cell viability, and drug development. This document details its chemical structure, biophysical properties, mechanism of action, and provides comprehensive experimental protocols for its application in fluorescence microscopy and flow cytometry.

## Core Chemical and Physical Properties

**YO-PRO-3** is a carbocyanine-based nucleic acid stain. Structurally, it is characterized by a benzoxazolium and a quinolinium moiety linked by a polymethine bridge.<sup>[1]</sup> This structure is fundamental to its fluorescent properties and its interaction with nucleic acids. As a cell-impermeant dye, it cannot cross the intact plasma membranes of healthy, viable cells.<sup>[2]</sup> However, in cells with compromised membranes, a hallmark of apoptosis and necrosis, **YO-PRO-3** can enter the cell and intercalate with double-stranded DNA (dsDNA).<sup>[2]</sup> This binding event leads to a significant enhancement of its fluorescence, providing a clear signal for identifying dead or dying cells.<sup>[2]</sup>

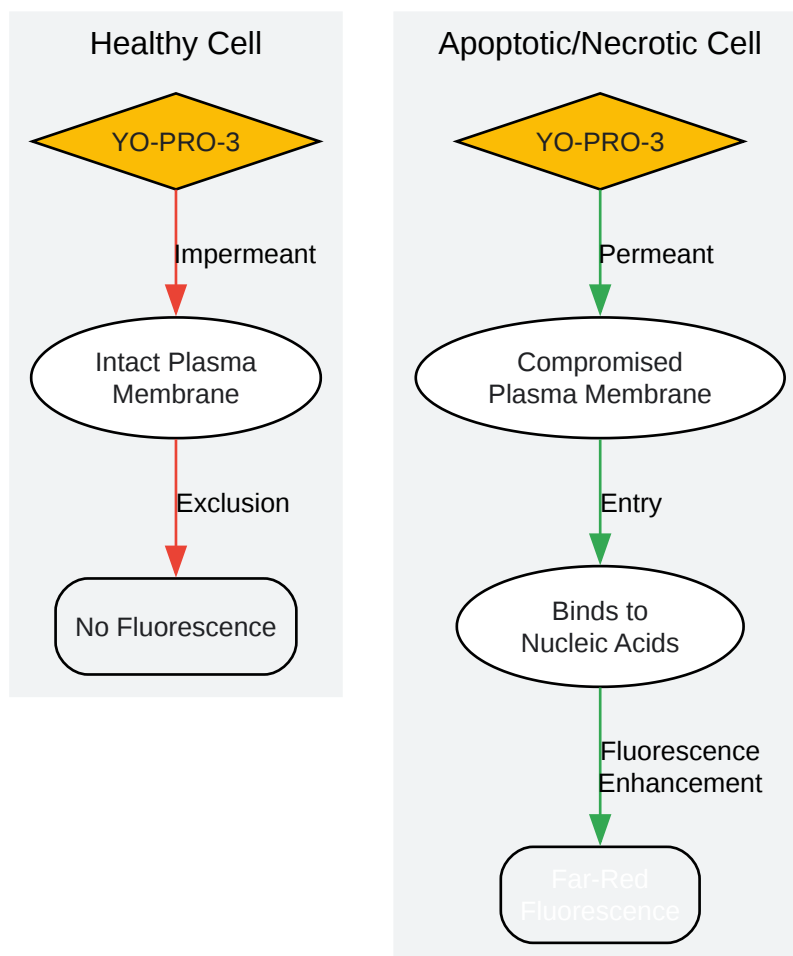
Property	Value	References
Chemical Formula	C <sub>26</sub> H <sub>31</sub> I <sub>2</sub> N <sub>3</sub> O	[1][3]
Molecular Weight	655.36 g/mol	[1][2]
Excitation Maximum (with DNA)	612 nm	[1][4][5]
Emission Maximum (with DNA)	631 nm	[1][4][5]
Molar Extinction Coefficient (ε)	100,100 cm <sup>-1</sup> M <sup>-1</sup>	[1]
Quantum Yield (Φ) (with DNA)	0.16	[1]
Solubility	Soluble in DMSO	[1][3]
Appearance	Solid	[1]
CAS Number	157199-62-7	[3]

## Mechanism of Action and Cellular Staining

The utility of **YO-PRO-3** as a cell viability and apoptosis marker is based on its differential permeability across cell membranes.[2] In healthy cells, the intact plasma membrane acts as a barrier, excluding the dye.[2] As cells undergo apoptosis or necrosis, membrane integrity is lost, allowing **YO-PRO-3** to enter.[2] Once inside, it binds to nucleic acids, resulting in a dramatic increase in its fluorescence quantum yield.[6] This is because, in its free form, the molecule can dissipate energy through non-radiative pathways like photoisomerization.[6] Upon intercalation into the DNA double helix, this rotational freedom is restricted, favoring the radiative decay pathway of fluorescence.[6]

This mechanism allows for the clear distinction between live, apoptotic, and necrotic cell populations, especially when used in combination with other fluorescent dyes like Propidium Iodide (PI).[2]

## Mechanism of YO-PRO-3 Staining



[Click to download full resolution via product page](#)

Caption: Mechanism of **YO-PRO-3** differential staining in healthy vs. compromised cells.

## Experimental Protocols

### Apoptosis and Necrosis Analysis by Flow Cytometry

This protocol details the simultaneous use of **YO-PRO-3** and Propidium Iodide (PI) to differentiate between live, apoptotic, and necrotic cells.

#### Materials:

- **YO-PRO-3** Iodide (1 mM in DMSO)
- Propidium Iodide (PI) (1 mg/mL in water)
- Phosphate-Buffered Saline (PBS)
- Cell suspension (e.g., Jurkat cells treated with an apoptosis-inducing agent)
- Flow cytometer with appropriate laser excitation (e.g., 488 nm, 561 nm, or 633 nm)

#### Procedure:

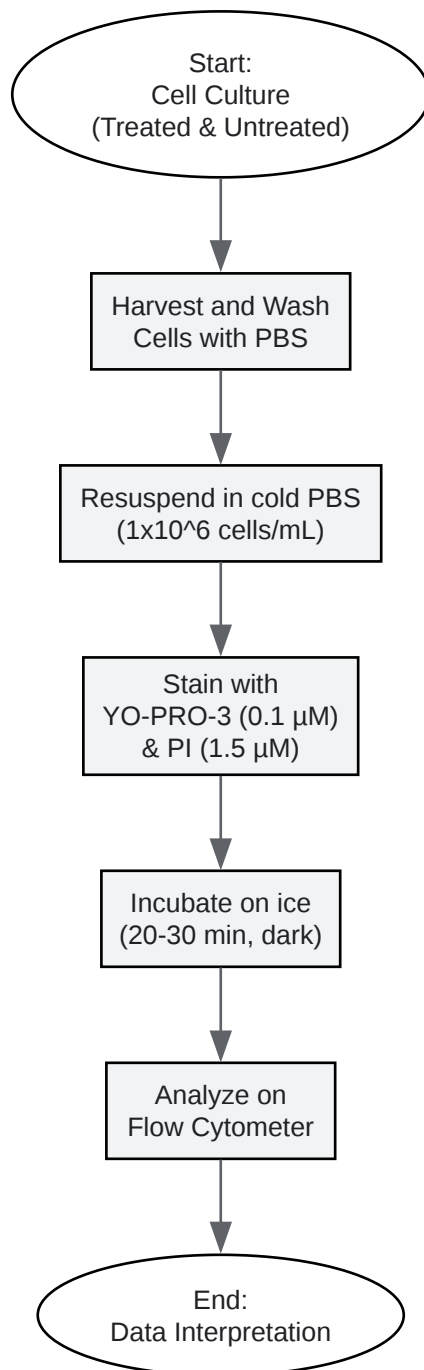
- Cell Preparation:
  - Induce apoptosis in your cell line of choice using a known method. Include untreated control cells.
  - Harvest the cells and wash them once with cold PBS.
  - Resuspend the cells in cold PBS at a concentration of approximately  $1 \times 10^6$  cells/mL.[\[1\]](#)
- Staining:
  - To 1 mL of the cell suspension, add **YO-PRO-3** to a final concentration of 0.1  $\mu$ M.[\[1\]](#)
  - Add Propidium Iodide to a final concentration of 1.5  $\mu$ M.[\[1\]](#)
  - Incubate the cells on ice, protected from light, for 20-30 minutes.[\[1\]](#)
- Flow Cytometry Analysis:
  - Analyze the stained cells on a flow cytometer.
  - Excite **YO-PRO-3** with a laser line around 612 nm (e.g., 594 nm or 633 nm) and detect emission around 631 nm.[\[1\]](#)
  - Excite PI with a 488 nm laser and detect emission around 617 nm.[\[1\]](#)

- Use unstained, **YO-PRO-3** only, and PI only stained cells to set up compensation.[\[1\]](#)

Data Interpretation:

- Live cells: Low to no fluorescence for both **YO-PRO-3** and PI.[\[1\]](#)[\[2\]](#)
- Apoptotic cells: Positive for **YO-PRO-3** (far-red fluorescence) and negative for PI.[\[1\]](#)[\[2\]](#)
- Necrotic/Late Apoptotic cells: Positive for both **YO-PRO-3** and PI.[\[1\]](#)[\[2\]](#)

## Flow Cytometry Experimental Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. biotium.com [biotium.com]
- 4. FluoroFinder [app.fluorofinder.com]
- 5. Monomeric Cyanine Nucleic Acid Stains 細胞非透過性 | Contact Us | Invitrogen™ | thermofisher.com [thermofisher.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [YO-PRO-3: A Comprehensive Technical Guide for Cellular Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552239#yo-pro-3-chemical-structure-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)